

# The Reproducibility Crisis in Machine Learning: A Comparative Guide for Researchers

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A critical examination of the challenges and solutions for ensuring reliable and reproducible research in machine learning, aimed at researchers, scientists, and drug development professionals.

The rapid advancements in machine learning (ML) have unlocked new frontiers in scientific discovery and drug development. However, this progress is shadowed by a growing "reproducibility crisis," where research findings are often difficult or impossible to independently verify.[1][2] This guide provides a comprehensive comparison of reproducible and irreproducible research practices, offering actionable protocols and insights to enhance the reliability and impact of your work.

## The Challenge of Reproducibility in Machine Learning

Reproducibility, the ability to obtain the same results as an original study using the same data and analysis, is a cornerstone of scientific progress.[3] However, the complexity of ML models, coupled with a lack of standardized reporting and sharing practices, presents significant barriers. Research has shown that a large percentage of researchers have failed to reproduce another scientist's experiments, and in the field of ML, this rate may be even higher.[2]

The consequences of irreproducible research are severe, leading to wasted resources, eroded trust in scientific findings, and the potential for flawed decision-making in critical applications like drug development.



## Comparing Reproducible vs. Irreproducible Research: A Data-Driven Look

The adoption of reproducible practices has a quantifiable impact on the reliability of research findings. The following tables summarize key statistics on the state of reproducibility in machine learning.

Factor	Without Code Sharing	With Code Sharing	Source
Reproducibility Rate	37%	81%	[4]
Increase in Reproducibility Probability	-	40%	[4]
A case study on the impact of sharing analytical code alongside research papers demonstrates a significant increase in the ability of other researchers to reproduce the			
reproduce the published results.[4]			



Conference	2016	2021	Source
NeurIPS (Machine Learning)	~20%	~60%	[5]
ICRA (Robotics)	~15%	~40%	[5]
CDC (Control)	~5%	~10%	[5]

The trend of including open-source code with publications has been steadily increasing across major machine learning and related conferences, indicating a growing awareness and commitment to reproducibility.[5][6]

Conference	Average Mistakes per Paper (Earlier Year)	Average Mistakes per Paper (Later Year)	Source
NeurIPS	3.8 (2021)	5.9 (2025)	[7]
ICLR	4.1 (2018)	5.2 (2025)	[7]
TMLR	5.0 (2022/23)	5.5 (2025)	[7]

A systematic analysis of published AI papers reveals a concerning trend of an increasing number of objective mistakes over time, which can hinder reproducibility.[7]

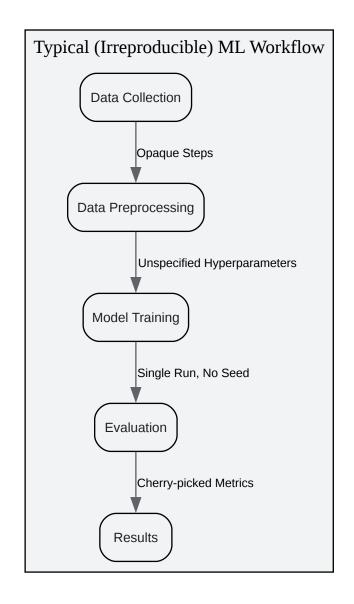


#### **Key Factors Hindering Reproducibility**

Several factors contribute to the lack of reproducibility in machine learning research. Understanding these is the first step toward mitigating them.

- Lack of Code and Data Sharing: Without access to the original code and data, it is nearly impossible to verify the results of a study.[1]
- Incomplete Methodological Descriptions: Vague or incomplete descriptions of the experimental setup, including hyperparameter settings and data preprocessing steps, make it difficult for others to replicate the work.
- Environmental and Hardware Differences: The performance of ML models can be sensitive to the underlying hardware (e.g., GPUs vs. CPUs) and software environments (e.g., library versions).[1]
- Stochasticity in Models: Many ML algorithms have inherent randomness. Without proper handling of random seeds, results can vary between runs.[1][3]
- Data Leakage: The unintentional use of information from the test set during the training process can lead to overly optimistic and irreproducible results.[8]





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A typical, often irreproducible, machine learning workflow.

### **Experimental Protocols for Ensuring Reproducibility**

Adopting a systematic and transparent approach to research is crucial for producing reproducible results. The following protocols outline key steps to enhance the reliability of your machine learning experiments.

#### **Comprehensive Data Management**



- Data Versioning: Utilize tools like DVC (Data Version Control) to track changes to your datasets.
- Clear Data Splits: Document and script the exact procedure for splitting data into training, validation, and test sets to prevent data leakage.
- Data Availability: Whenever possible, share the data used in the study. For sensitive data, consider providing a detailed description of the data and its characteristics, or using synthetic data that mimics the properties of the original dataset.

#### **Rigorous Code and Environment Management**

- Version Control: Use Git for all code and track every change.
- Dependency Management: Create a requirements.txt or an environment file (e.g., using conda) to list all software dependencies with their exact versions.
- Containerization: Use tools like Docker to package your code and its entire software environment into a container that can be run on any machine, ensuring that the computational environment is identical.[9]

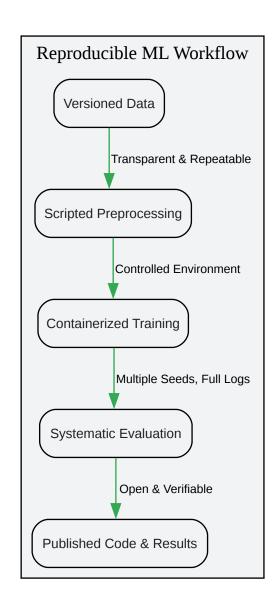
#### Transparent Model Training and Evaluation

- Configuration Management: Store all hyperparameters and model configurations in a separate, version-controlled file.
- Managing Randomness: Explicitly set and record all random seeds used in your experiments to ensure that stochastic processes are repeatable.[1]
- Multiple Runs: For stochastic models, perform multiple runs with different seeds and report the mean and variance of the performance metrics.
- Comprehensive Logging: Log all relevant information during training, including hyperparameter settings, performance metrics at each epoch, and any other relevant experimental details.

### **Open and Thorough Reporting**



- Code Sharing: Publish your code in a public repository like GitHub. Studies show this dramatically increases reproducibility.[5][6]
- Detailed Documentation: Provide a README file with clear instructions on how to set up the environment and run the code to reproduce the results.
- Reproducibility Checklists: Complete and include a reproducibility checklist, as now encouraged by many top ML conferences, to ensure all necessary components for reproduction are addressed.[10][11]



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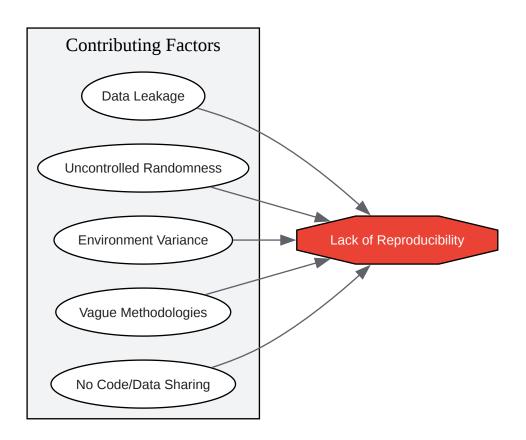
A proposed workflow for conducting reproducible machine learning research.





#### The Path Forward: A Culture of Reproducibility

Achieving reproducibility in machine learning is not merely a technical challenge but also a cultural one. It requires a collective effort from researchers, reviewers, and institutions to prioritize and reward transparent and rigorous scientific practices. By adopting the protocols and best practices outlined in this guide, you can contribute to a more reliable and trustworthy scientific ecosystem, accelerating progress in your field and ensuring that your research stands the test of time.



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Key factors that contribute to a lack of reproducibility in ML research.

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